

# Fenazaquin: A Technical Guide to its Environmental Fate and Transport

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## Compound of Interest

Compound Name: Fenazaquin

Cat. No.: B1672487

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## Introduction

**Fenazaquin** is a quinazoline-based acaricide and insecticide that effectively controls a wide range of mites and whiteflies on various agricultural crops. Its mode of action involves the inhibition of mitochondrial electron transport at Complex I. Understanding the environmental fate and transport of **fenazaquin** is crucial for assessing its potential ecological risks and ensuring its safe and sustainable use. This technical guide provides an in-depth overview of the key processes governing the environmental behavior of **fenazaquin**, including its physicochemical properties, degradation pathways, mobility in soil and water, and bioaccumulation potential.

## Physicochemical Properties

The environmental behavior of a pesticide is significantly influenced by its inherent physicochemical properties. **Fenazaquin** is a solid at room temperature with low water solubility and a high octanol-water partition coefficient (log Kow), indicating its lipophilic nature and potential for partitioning into organic matter. Its low vapor pressure suggests that volatilization is not a significant dissipation route.

Table 1: Physicochemical Properties of **Fenazaquin**

Property	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>22</sub> N <sub>2</sub> O	
Molecular Weight	306.4 g/mol	
Water Solubility	0.102 mg/L (at pH 5 & 7, 20°C)	
	0.135 mg/L (at pH 9, 20°C)	
Octanol-Water Partition Coefficient (log K <sub>ow</sub> )	5.51 (at 20°C)	
Vapor Pressure	3.4 x 10 <sup>-3</sup> mPa (2.55 x 10 <sup>-8</sup> mm Hg) at 25°C	
Dissociation Constant (pK <sub>a</sub> )	2.44	

## Environmental Fate

The fate of **fenazaquin** in the environment is governed by a combination of abiotic and biotic processes, including hydrolysis, photolysis, microbial degradation, and sorption.

## Degradation in Soil

**Fenazaquin** is considered persistent in soil environments. The primary route of degradation is microbial metabolism under both aerobic and anaerobic conditions.

Table 2: Aerobic Soil Metabolism of **Fenazaquin**

Soil Type	Temperature (°C)	Half-life (DT <sub>50</sub> ) (days)	Reference
Sandy Loam	Laboratory	30.10 - 28.94	
Sandy Loam	Field	32.04 - 31.35	
Various	Field (Germany, Italy)	11 - 44	
Multiple Soils	Laboratory	51 - 123.8	

The degradation of **fenazaquin** in soil leads to the formation of several metabolites. The primary degradation pathway involves the cleavage of the ether linkage, resulting in the formation of 4-hydroxyquinazoline and 4-tert-butylphenylethanol. Further oxidation of the tert-butyl group can also occur.

## Degradation in Aquatic Systems

In aquatic environments, **fenazaquin** dissipation is influenced by hydrolysis, photolysis, and microbial degradation in water and sediment.

Table 3: Aquatic Degradation of **Fenazaquin**

Study Type	Conditions	Half-life (DT <sub>50</sub> )	Reference
Aerobic Aquatic Metabolism	Laboratory	58.7 - 133.3 days	
Photolysis in Water	pH 7, 25°C, Sunlight	15 days	
Photolysis in Aqueous Methanol	UV light	17.1 hours	
Photolysis in Aqueous Methanol	Sunlight	38.1 hours	
Photolysis in Aqueous 2-Propanol	UV light	12.9 hours	
Photolysis in Aqueous 2-Propanol	Sunlight	29.2 hours	

Hydrolysis of **fenazaquin** is pH-dependent, with faster degradation occurring under acidic conditions. Photolysis in water can be a significant degradation pathway, leading to the cleavage of the ether bond and the formation of various photoproducts.

## Transport

The movement of **fenazaquin** in the environment is primarily dictated by its strong adsorption to soil and sediment particles.

## Mobility in Soil

**Fenazaquin** exhibits low mobility in soil due to its high sorption to organic carbon and clay particles. This strong adsorption limits its potential for leaching into groundwater.

Table 4: Soil Sorption and Mobility of **Fenazaquin**

Soil Type	Koc (L/kg)	Mobility Classification	Reference
Sand and Sandy Loam	15,800	Immobile	
Clay Loam	101,083	Immobile	
Various	18,700 - 42,100	Immobile	

## Bioaccumulation

**Fenazaquin**'s high log Kow suggests a potential for bioaccumulation in aquatic organisms. Studies have confirmed that **fenazaquin** can bioconcentrate in fish.

Table 5: Bioaccumulation of **Fenazaquin** in Fish

Fish Species	Exposure Concentration	BCF	Reference
Rainbow Trout (Oncorhynchus mykiss)	0.01 - 0.02 µg/L	400 - 600	
Not Specified	Not Specified	699	

Despite the potential for bioconcentration, studies have shown that **fenazaquin** is rapidly eliminated from fish tissues once the exposure is removed, with a depuration half-life of approximately 1.4 days.

## Experimental Protocols

The following sections provide an overview of the methodologies typically employed in the environmental fate studies of **fenazaquin**, based on internationally recognized guidelines.

## Hydrolysis (OECD 111)

The rate of hydrolysis of **fenazaquin** is determined in sterile aqueous buffer solutions at various pH levels (typically 4, 7, and 9) and temperatures. The concentration of **fenazaquin** and its degradation products are monitored over time using analytical techniques such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) coupled with Mass Spectrometry (MS).

## Aqueous Photolysis (OECD 316)

The photolytic degradation of **fenazaquin** is assessed by exposing a solution of the compound in sterile, buffered water to a light source that simulates natural sunlight. Control samples are kept in the dark to differentiate between photolytic and hydrolytic degradation. The concentrations of **fenazaquin** and its photoproducts are measured at various time points.

## Aerobic and Anaerobic Soil Metabolism (OECD 307)

In these studies, soil samples are treated with radiolabeled **fenazaquin** and incubated under controlled aerobic or anaerobic conditions. At specific intervals, soil samples are extracted and analyzed to determine the amount of parent compound remaining and to identify and quantify the major metabolites. The evolution of  $^{14}\text{CO}_2$  is also monitored to assess mineralization.

## Aerobic and Anaerobic Aquatic Metabolism (OECD 308)

This study investigates the degradation of **fenazaquin** in a water-sediment system. Radiolabeled **fenazaquin** is added to the water phase, and the system is incubated under aerobic or anaerobic conditions. The distribution and degradation of **fenazaquin** and its metabolites in both the water and sediment phases are monitored over time.

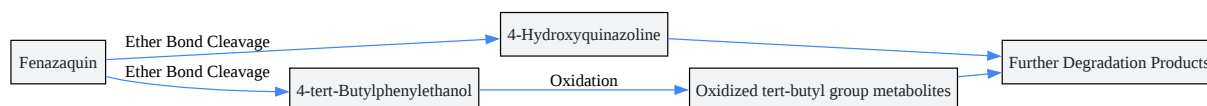
## Bioaccumulation in Fish (OECD 305)

The potential for **fenazaquin** to bioaccumulate is typically assessed in a flow-through fish bioaccumulation study. Fish are exposed to a constant concentration of **fenazaquin** in the water for an uptake phase, followed by a depuration phase in clean water. The concentration of

**fenazaquin** in the fish tissue and water is measured at regular intervals to calculate the bioconcentration factor (BCF).

## Visualizations

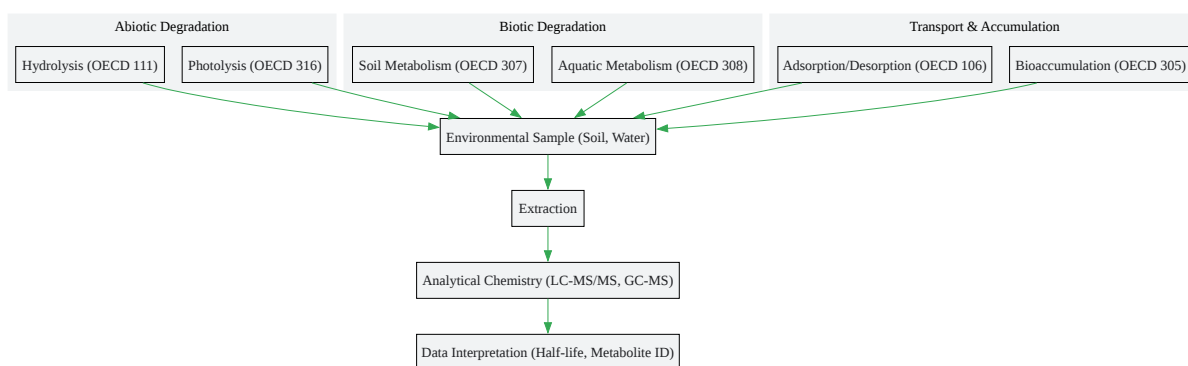
### Fenazaquin Degradation Pathway



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Caption: Simplified degradation pathway of **fenazaquin** in the environment.

### Environmental Fate Experimental Workflow



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Caption: General workflow for determining the environmental fate of **fenazaquin**.

## Conclusion

**Fenazaquin** is a persistent and immobile pesticide in terrestrial and aquatic environments. Its primary dissipation mechanisms are microbial degradation in soil and sediment, and to a lesser extent, photolysis in water. Due to its strong adsorption to soil particles, the risk of groundwater contamination through leaching is low. While **fenazaquin** has the potential to bioconcentrate in aquatic organisms, it is also readily eliminated. A thorough understanding of these environmental fate and transport characteristics is essential for conducting comprehensive ecological risk assessments and for developing best management practices to minimize potential environmental impacts.

- To cite this document: BenchChem. [Fenazaquin: A Technical Guide to its Environmental Fate and Transport]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672487#fenazaquin-environmental-fate-and-transport]

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